

An In-depth Technical Guide to the Safety and Handling of Chlorodiisopropylsilane

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Compound of Interest

Compound Name: Chlorodiisopropylsilane

CAS No.: 2227-29-4

Cat. No.: B1588518

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Chlorodiisopropylsilane** (CDIS), a reactive organosilane compound used in a variety of chemical syntheses. Given its hazardous properties, a thorough understanding of its characteristics and the necessary precautions is critical for safe laboratory operations.

Chemical and Physical Properties

Chlorodiisopropylsilane is a flammable and corrosive liquid that reacts with water and other protic solvents. Its key physical and chemical properties are summarized in the table below.


Property	Value	Source(s)
CAS Number	2227-29-4	[1][2][3]
Molecular Formula	C ₆ H ₁₅ ClSi	[1][4]
Molecular Weight	150.72 g/mol	[1][4]
Appearance	Colorless liquid	[5]
Boiling Point	58-60 °C at 50 mmHg	
Density	0.883 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.429 (lit.)	
Flash Point	38 °C (100.4 °F) - closed cup	[1]
Solubility	Reacts with water, alcohols, and ammonia. Generally soluble in organic solvents.	


Hazard Identification and Classification

Chlorodiisopropylsilane is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage

GHS Pictograms:

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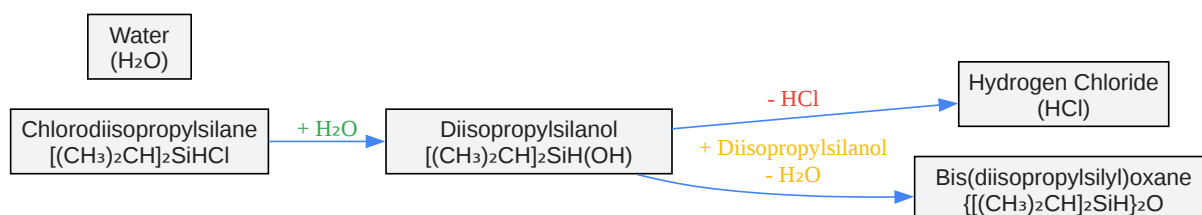
Signal Word: Danger[1]

Reactivity and Decomposition

Chlorodiisopropylsilane is highly reactive, particularly with nucleophilic compounds.

- **Reaction with Water (Hydrolysis):** CDIS reacts vigorously with water, including moisture in the air, to produce diisopropylsilanol and hydrogen chloride (HCl). The diisopropylsilanol is unstable and can condense to form disiloxanes. This reaction is exothermic and the liberation of corrosive HCl gas presents a significant hazard.[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, alcohols, and amines.

A general representation of the hydrolysis and subsequent condensation is depicted below:



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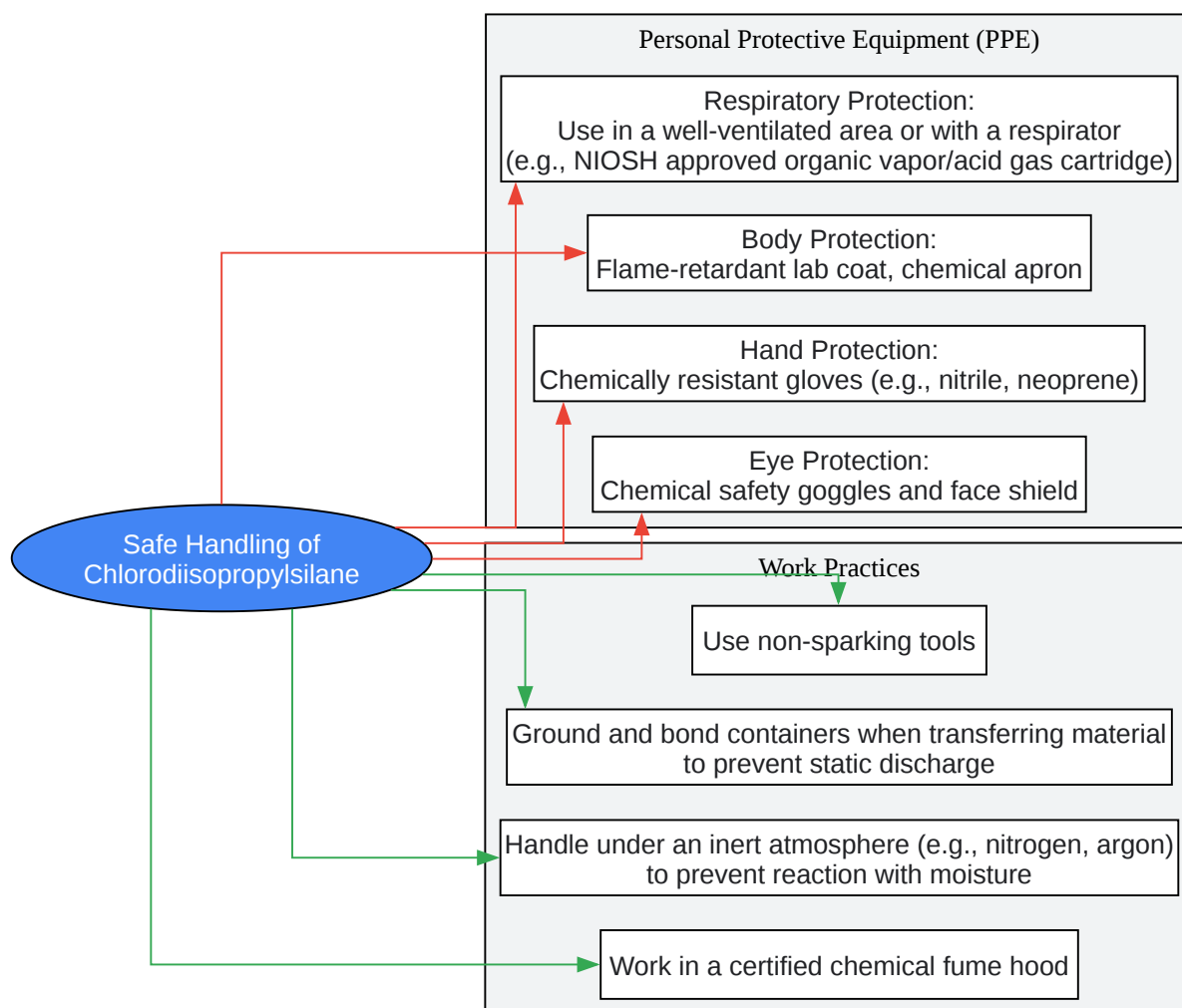
Caption: Hydrolysis and condensation of **Chlorodiisopropylsilane**.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Chlorodiisopropylsilane**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following provides a general guideline:



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Caption: PPE and work practice guidelines for **Chlorodiisopropylsilane**.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[2]
- Keep away from heat, sparks, and open flames.[2]
- The storage area should be equipped with appropriate fire suppression equipment.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

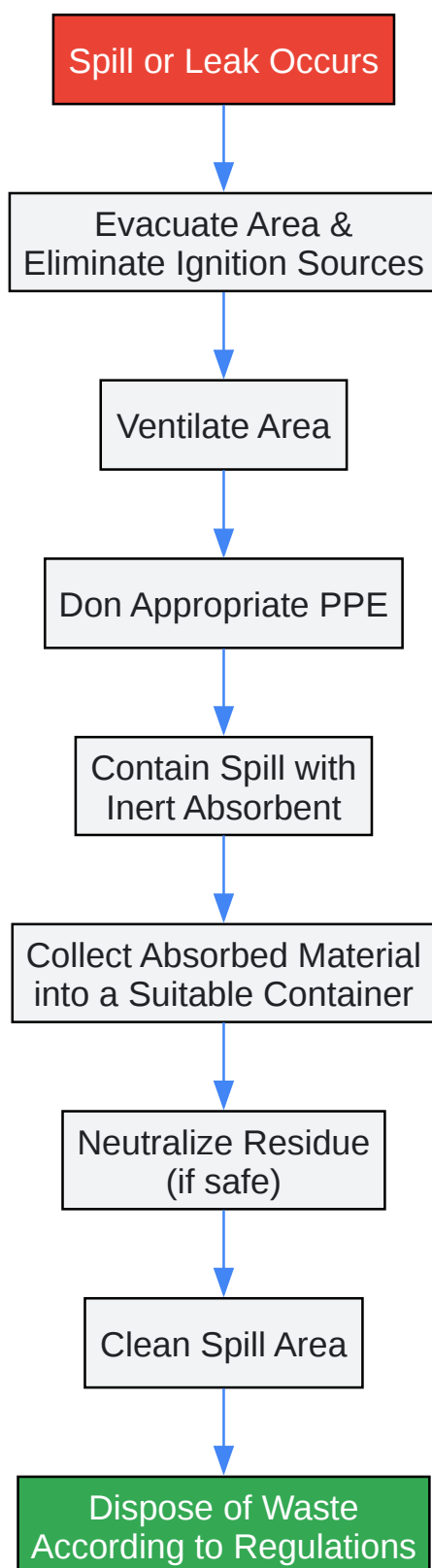
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]

- Unsuitable Extinguishing Media: Do NOT use water, as it will react with the material.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated. Decomposition products may include hydrogen chloride and silicon oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Spills and Leaks

- Evacuate the area and eliminate all ignition sources.
- Ventilate the area of the leak or spill.
- Wear appropriate personal protective equipment (PPE).
- Contain the spill with an inert absorbent material (e.g., sand, earth). Do not use combustible materials like sawdust.
- Collect the absorbed material into a suitable container for disposal.
- Neutralize the residue with a suitable agent (e.g., sodium bicarbonate) if appropriate and safe to do so.
- Clean the spill area thoroughly.



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Caption: Emergency workflow for a **Chlorodiisopropylsilane** spill.

Toxicological Information

Detailed toxicological studies for **Chlorodiisopropylsilane** are not readily available in the public domain. The primary hazards are its corrosive effects.

- Acute Effects: Causes severe skin burns and eye damage upon contact. Inhalation of vapors or mists can cause respiratory tract irritation and burns. Ingestion can cause severe burns to the mouth, throat, and stomach.[2][6]
- Chronic Effects: No information was found regarding the long-term health effects of exposure to **Chlorodiisopropylsilane**.

Due to the lack of specific data, it should be handled as a highly toxic and corrosive material.

Experimental Protocols

Detailed experimental protocols for the determination of all physical and chemical properties of **Chlorodiisopropylsilane** are not publicly available. However, standardized methods are used for such characterizations.

Representative Protocol for Flash Point Determination (Closed-Cup Method):

A standardized apparatus, such as a Pensky-Martens closed-cup tester, would be used.

- A sample of **Chlorodiisopropylsilane** is placed in the test cup.
- The cup is heated at a slow, constant rate.
- A small flame is directed into the cup at regular intervals.
- The flash point is the lowest temperature at which the vapors above the liquid ignite.

This is a generalized procedure, and specific instrument operating instructions must be followed.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[2] Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging should be treated as the product itself.

Disclaimer: This document is intended for informational purposes only and does not substitute for a comprehensive safety data sheet (SDS) or a thorough risk assessment conducted by qualified personnel. Always consult the most up-to-date SDS for **Chlorodiisopropylsilane** from your supplier before use.

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